

ML145 Technical Support Center: Troubleshooting Solubility and Experimental Use

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Compound of Interest

Compound Name: ML 145

Cat. No.: B1139099

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Welcome to the technical support center for ML145, a selective antagonist of the G protein-coupled receptor 35 (GPR35). This resource is designed for researchers, scientists, and drug development professionals to address common challenges related to the solubility and handling of ML145 in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is ML145 and what is its primary mechanism of action?

ML145 is a selective and competitive antagonist of human GPR35, with an IC₅₀ of approximately 20.1 nM.^[1] It displays over 1000-fold selectivity for GPR35 compared to GPR55.^[1] ML145 acts by blocking the signaling pathways activated by GPR35. The GPR35 receptor is known to couple to various G proteins, including G α i/o, G α q/11, and G α 12/13, leading to the modulation of downstream effectors such as adenylyl cyclase, phospholipase C, and RhoA.^[2]

Q2: What is the recommended solvent for dissolving ML145?

The most commonly recommended solvent for dissolving ML145 is dimethyl sulfoxide (DMSO).^[1]

Q3: How should I store ML145 powder and stock solutions?

- Powder: Store the solid compound in a dry, dark place at -20°C for long-term storage (months to years). For short-term storage (days to weeks), 0-4°C is acceptable.
- Stock Solutions: Aliquot and store DMSO stock solutions at -20°C for several months. Some sources suggest that storage at -80°C can extend the stability of the stock solution. Avoid repeated freeze-thaw cycles.

Troubleshooting Guide: Solubility Issues

Issue 1: My ML145 powder is not dissolving in DMSO.

- Possible Cause: Insufficient solvent volume or low temperature.
- Solution:
 - Ensure you are using a sufficient volume of DMSO to achieve the desired concentration. Refer to the solubility table below for maximum concentrations.
 - Gentle warming of the solution (e.g., in a 37°C water bath) and vortexing or sonication can aid in dissolution.

Issue 2: I observe precipitation when I dilute my ML145 DMSO stock solution into aqueous media (e.g., PBS or cell culture medium).

- Possible Cause: ML145 has low aqueous solubility. The addition of a concentrated DMSO stock to an aqueous buffer can cause the compound to crash out of solution.
- Solutions:
 - Lower the final concentration: The final concentration of ML145 in your aqueous solution may be too high. Try using a more dilute working solution.
 - Optimize the dilution method:
 - Add the DMSO stock solution to your aqueous buffer dropwise while vortexing or stirring vigorously to ensure rapid mixing.

- Pre-warm the aqueous buffer to 37°C before adding the DMSO stock.
- Increase the final DMSO concentration (cell-dependent): While high concentrations of DMSO can be toxic to cells, a final concentration of up to 0.5% (v/v) is often tolerated. A slightly higher DMSO concentration in the final assay medium can help maintain the solubility of ML145. Always include a vehicle control (medium with the same final DMSO concentration) in your experiments to account for any solvent effects.
- Use a surfactant or protein-containing medium: If compatible with your experimental design, the presence of proteins (like those in fetal bovine serum, FBS) or a small amount of a biocompatible surfactant (e.g., Pluronic F-68) can help to stabilize the compound in solution.

Data Presentation: ML145 Solubility

The following table summarizes the reported solubility of ML145 in DMSO from various suppliers. Information on solubility in other solvents is limited, and it is generally expected to have low solubility in aqueous buffers.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	~48.26	~100

Note: The molecular weight of ML145 is approximately 482.57 g/mol . Solubility can vary between batches and suppliers.

Experimental Protocols

Protocol 1: Preparation of a 10 mM ML145 Stock Solution in DMSO

Materials:

- ML145 powder
- Anhydrous DMSO

- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

Procedure:

- Allow the ML145 powder vial to equilibrate to room temperature before opening to prevent condensation.
- Weigh out the desired amount of ML145 powder. For example, to prepare 1 mL of a 10 mM stock solution, you would need 0.4826 mg of ML145. For ease of handling, it is often more practical to prepare a larger volume (e.g., weigh 4.826 mg for 10 mL of stock solution).
- Add the appropriate volume of anhydrous DMSO to the ML145 powder.
- Vortex the solution thoroughly until the powder is completely dissolved. If necessary, briefly sonicate the vial or warm it to 37°C to aid dissolution.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C in a dark, dry place.

Protocol 2: Preparation of ML145 Working Solutions for Cell-Based Assays

Materials:

- 10 mM ML145 stock solution in DMSO
- Pre-warmed (37°C) cell culture medium or desired aqueous buffer (e.g., PBS)
- Sterile microcentrifuge tubes

Procedure:

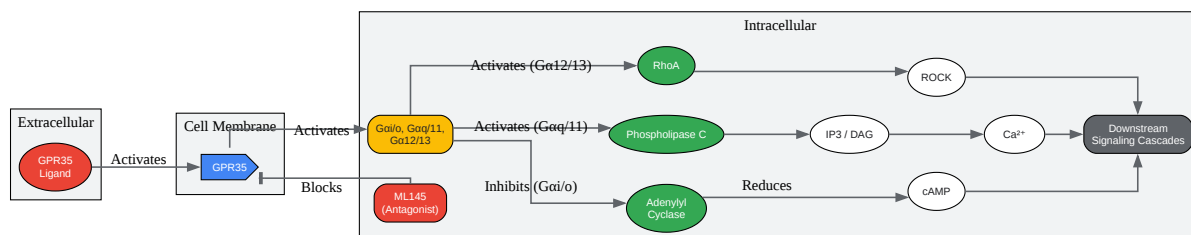
- Thaw an aliquot of the 10 mM ML145 stock solution at room temperature.
- Perform serial dilutions of the 10 mM stock solution in DMSO to prepare intermediate concentrations if a dose-response curve is being generated. This ensures that the final concentration of DMSO in the assay wells remains consistent across different ML145 concentrations.
- To prepare the final working solution, dilute the ML145 DMSO stock (or intermediate dilution) into the pre-warmed aqueous buffer. For example, to prepare a 10 μ M working solution from a 10 mM stock, you would perform a 1:1000 dilution.
- Add the DMSO solution to the aqueous buffer dropwise while vortexing to ensure rapid and uniform mixing. This minimizes the risk of precipitation.
- Use the freshly prepared working solution immediately in your cell-based assay.

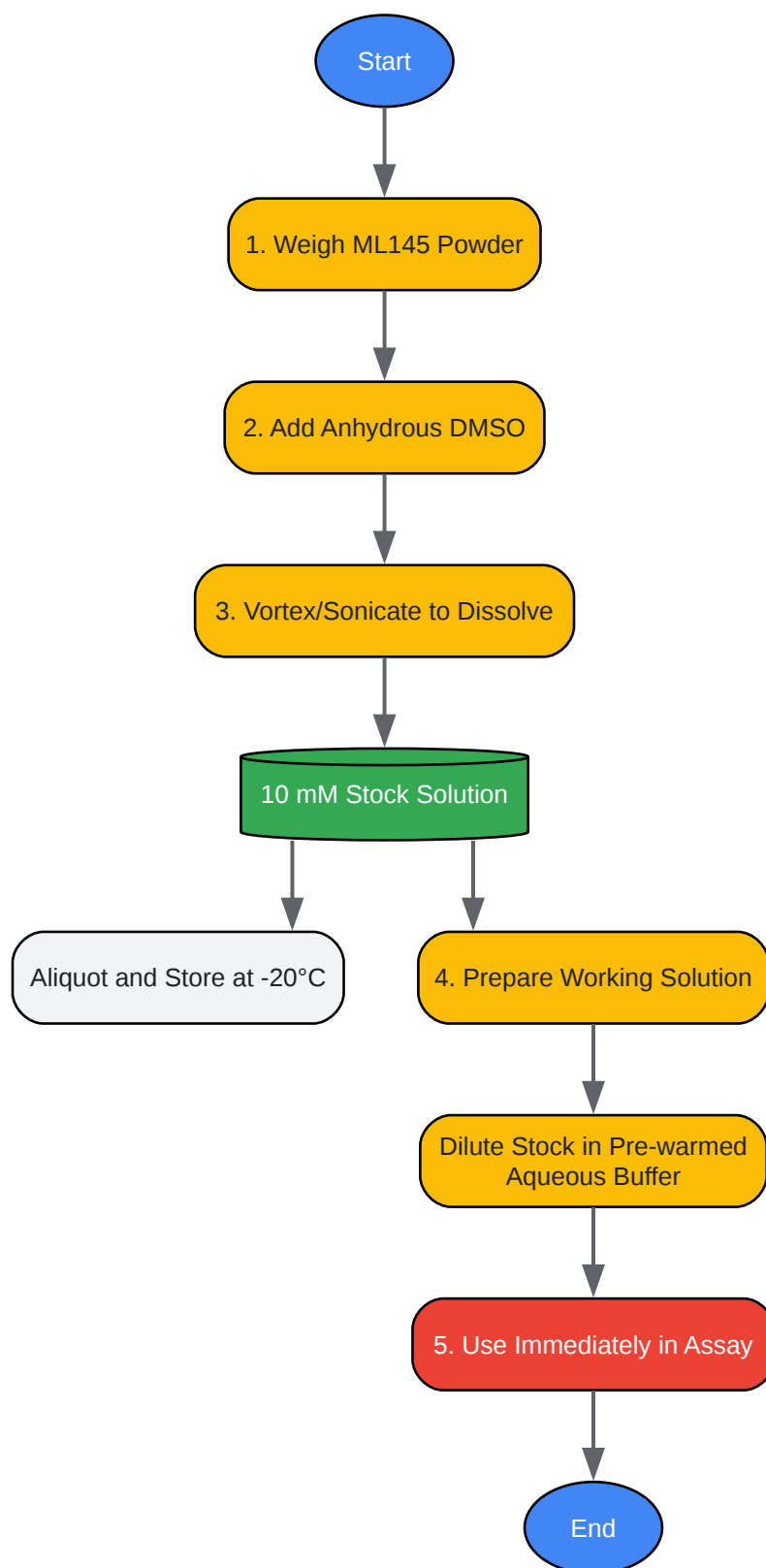
Important Considerations for Cell-Based Assays:

- **Vehicle Control:** Always include a vehicle control in your experiments. This should be cells treated with the same final concentration of DMSO as your highest ML145 concentration.
- **Final DMSO Concentration:** Aim to keep the final DMSO concentration in your cell culture wells below 0.5% (v/v), although the tolerance can be cell-line dependent. It is advisable to perform a DMSO toxicity test for your specific cell line.

Visualizations

GPR35 Signaling Pathway





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References

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